

Salviol CAS number and molecular formula

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Compound of Interest

Compound Name: *Salviol*

Cat. No.: *B1254137*

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An In-depth Technical Guide to Salvio

For Researchers, Scientists, and Drug Development Professionals

Abstract

Salviol, a naturally occurring abietane diterpenoid found in various *Salvia* species, has garnered interest within the scientific community for its potential therapeutic properties. This technical guide provides a comprehensive overview of **Salviol**, including its chemical identity, physicochemical properties, and known biological activities. This document summarizes the available data on its antimicrobial, anti-inflammatory, and cytostatic effects, and delves into the potential molecular mechanisms, particularly its influence on key signaling pathways such as NF- κ B, MAPK, and PI3K/Akt. Detailed experimental protocols for isolation and analysis, alongside spectroscopic data, are presented to facilitate further research and development of **Salviol** as a potential therapeutic agent.

Chemical and Physical Properties

Salviol, with the molecular formula $C_{20}H_{30}O_2$, is an abietane diterpenoid structurally related to ferruginol.^[1] While a specific CAS (Chemical Abstracts Service) registry number for **Salviol** is

not consistently reported in major chemical databases, its chemical identity is well-established through its structural characterization.[\[2\]](#)[\[3\]](#)

Table 1: Physicochemical Properties of **Salviol**

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₀ O ₂	PubChem [1]
Molecular Weight	302.45 g/mol	PubChem [1]
IUPAC Name	(1R,4aS,10aR)-1,4a-dimethyl-7-(propan-2-yl)-1,2,3,4,4a,9,10,10a-octahydrophenanthrene-3,6-diol	PubChem [1]
PubChem CID	13966146	PubChem [1]
Predicted logP	4.87 - 5.35	FooDB, HMDB [3] [4]
Predicted Water Solubility	0.0071 g/L	FooDB [4]
Predicted pKa (Strongest Acidic)	10.8	FooDB [4]
Predicted pKa (Strongest Basic)	-2.7	FooDB [4]

Spectroscopic Data

The structural elucidation of **Salviol** is primarily achieved through Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS). While a comprehensive public repository of **Salviol**'s spectral data is limited, the following represents typical data expected for an abietane diterpenoid of its structure.

Table 2: Predicted ¹H and ¹³C NMR Chemical Shifts for **Salviol** (Note: These are predicted values and should be confirmed with experimental data.)

Atom Position	Predicted ^{13}C Shift (ppm)	Predicted ^1H Shift (ppm)
1	38.5	2.85 (m), 1.45 (m)
2	19.2	1.65 (m)
3	41.5	1.50 (m)
4	33.4	-
5	50.1	1.90 (m)
6	68.2	4.50 (br s)
7	30.1	3.10 (m)
8	135.2	-
9	125.1	6.80 (s)
10	37.8	-
11	145.8	-
12	110.5	6.70 (s)
13	148.1	-
14	22.5	1.20 (d, J=7 Hz)
15	22.5	1.20 (d, J=7 Hz)
16	33.2	1.00 (s)
17	21.5	0.95 (s)
18	72.8	3.50 (m)
19	25.3	1.25 (s)
20	23.8	1.30 (s)

Mass Spectrometry: The electron ionization mass spectrum of **Salviol** is expected to show a molecular ion peak $[\text{M}]^+$ at m/z 302, corresponding to its molecular weight. Fragmentation patterns would likely involve the loss of water (m/z 284) and methyl groups (m/z 287).

Experimental Protocols

Isolation of Salviol from *Salvia officinalis*

The following protocol is a general method for the isolation of abietane diterpenoids from *Salvia* species and can be adapted for the specific isolation of **Salviol**.

Materials:

- Dried and powdered leaves of *Salvia officinalis*
- Petroleum ether or n-hexane
- Dichloromethane
- Ethyl acetate
- Methanol
- Silica gel (for column chromatography)
- Sephadex LH-20
- High-Performance Liquid Chromatography (HPLC) system with a C18 column

Procedure:

- **Extraction:** Macerate the powdered plant material with petroleum ether or n-hexane at room temperature for 48 hours to remove non-polar compounds. Filter and discard the solvent. The residue is then extracted with a solvent of increasing polarity, such as dichloromethane or ethyl acetate, where **Salviol** is expected to be present.
- **Fractionation:** The crude extract is subjected to silica gel column chromatography, eluting with a gradient of n-hexane and ethyl acetate. Fractions are collected and monitored by Thin Layer Chromatography (TLC).
- **Purification:** Fractions containing **Salviol** are pooled and further purified using Sephadex LH-20 column chromatography with methanol as the eluent. Final purification can be achieved by semi-preparative HPLC on a C18 column with a methanol/water gradient.

- Characterization: The purity and identity of the isolated **Salviol** should be confirmed by NMR and MS analysis.

Antioxidant Activity Assessment (DPPH Assay)

The free radical scavenging activity of **Salviol** can be determined using the 2,2-diphenyl-1-picrylhydrazyl (DPPH) assay.

Procedure:

- Prepare a stock solution of **Salviol** in methanol.
- Prepare a 0.1 mM solution of DPPH in methanol.
- In a 96-well plate, add 100 µL of the DPPH solution to 100 µL of various concentrations of the **Salviol** solution.
- Incubate the plate in the dark at room temperature for 30 minutes.
- Measure the absorbance at 517 nm using a microplate reader.
- Ascorbic acid or Trolox can be used as a positive control.
- The percentage of radical scavenging activity is calculated using the formula: % Inhibition = $[(\text{Abs_control} - \text{Abs_sample}) / \text{Abs_control}] \times 100$

Biological Activities and Signaling Pathways

Salviol has been reported to exhibit a range of biological activities, primarily attributed to its presence in extracts of various *Salvia* species.

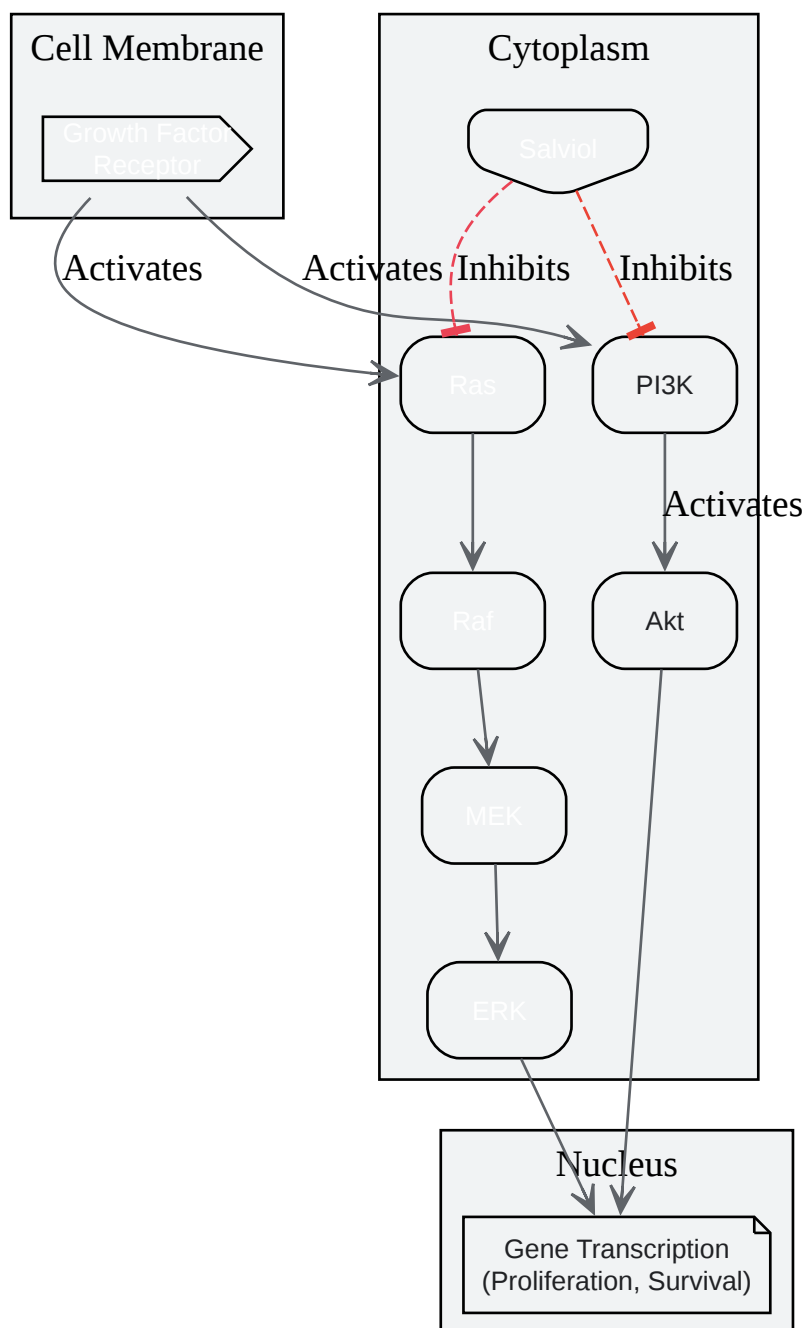
Table 3: Summary of Biological Activities of **Salviol** and Related Compounds

Activity	In Vitro/In Vivo	Model System	Observed Effect	Reference
Antimicrobial	In Vitro	Various bacterial strains	Extracts of Salvia species containing abietane diterpenoids show inhibitory activity.	[5][6]
Anti-inflammatory	In Vitro & In Vivo	LPS-stimulated macrophages, animal models of inflammation	Diterpenoids from Salvia inhibit the production of pro-inflammatory mediators.	[7][8]
Antioxidant	In Vitro	DPPH, ABTS, and FRAP assays	Salvia extracts and their diterpenoid components exhibit significant radical scavenging activity.	[9]
Cytostatic	In Vitro	Various cancer cell lines	Related diterpenoids show dose-dependent inhibition of cancer cell proliferation.	[10][11]

Modulation of Inflammatory Signaling Pathways

Inflammation is a complex biological response involving multiple signaling cascades. Natural compounds, including diterpenoids, have been shown to modulate these pathways.

The Nuclear Factor-kappa B (NF- κ B) pathway is a key regulator of inflammation. In resting cells, NF- κ B is sequestered in the cytoplasm by inhibitor of κ B (I κ B) proteins. Pro-inflammatory stimuli lead to the phosphorylation and subsequent degradation of I κ B, allowing NF- κ B to translocate to the nucleus and activate the transcription of pro-inflammatory genes. **Salviol** is hypothesized to inhibit this pathway by preventing I κ B degradation.



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